

# An In-depth Technical Guide to the Physical Properties of 1,4-Dimethoxybutane

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## Compound of Interest

Compound Name: 1,4-Dimethoxybutane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of **1,4-Dimethoxybutane**, a versatile solvent and synthetic intermediate. The information is presented to support its application in research and development, particularly in the fields of organic synthesis and material science.

## Core Physical and Chemical Properties

**1,4-Dimethoxybutane**, also known as tetramethylene glycol dimethyl ether, is an aliphatic diether.<sup>[1]</sup> Its structure, characterized by two ether functional groups, imparts properties that make it a useful aprotic solvent for various chemical reactions.<sup>[2]</sup>

The key physical properties of **1,4-Dimethoxybutane** are summarized in the table below for easy reference and comparison. These values have been compiled from various sources and represent the most current and reliable data available.

Property	Value	Source(s)
Molecular Formula	C6H14O2	[1][3]
Molecular Weight	118.17 g/mol	[2][3]
CAS Number	13179-96-9	[1][2][3]
Boiling Point	131 °C	[1][4]
Melting Point	140-142 °C	[1][4]
Density	0.842 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1][4]
LogP (Octanol/Water Partition Coefficient)	1.05940	[1]
PSA (Polar Surface Area)	18.46000 Å <sup>2</sup>	[1]

Note on Melting Point: The reported melting point of 140-142 °C appears unusually high for a compound of this molecular weight and structure.[1][4] Researchers should verify this value experimentally if it is critical for their application.

## Experimental Protocols

The determination of the physical properties of **1,4-Dimethoxybutane**, as well as its synthesis, involves standard laboratory procedures. Below are detailed methodologies for key experimental processes.

High-purity **1,4-Dimethoxybutane** can be synthesized in a laboratory setting via two common methods:

- **Nucleophilic Substitution:** This approach involves the reaction of 1,4-dibromobutane with sodium methoxide. The reaction conditions, such as molar ratios, temperature, and solvent selection, should be optimized to maximize the yield.[2]
- **Acid-Catalyzed Etherification:** An alternative route is the acid-catalyzed etherification of 1,4-butanediol with methanol.[2]

Following the synthesis, purification is crucial to achieve a high-purity product. Fractional distillation under reduced pressure is the recommended method for purifying **1,4-Dimethoxybutane**.<sup>[2]</sup>

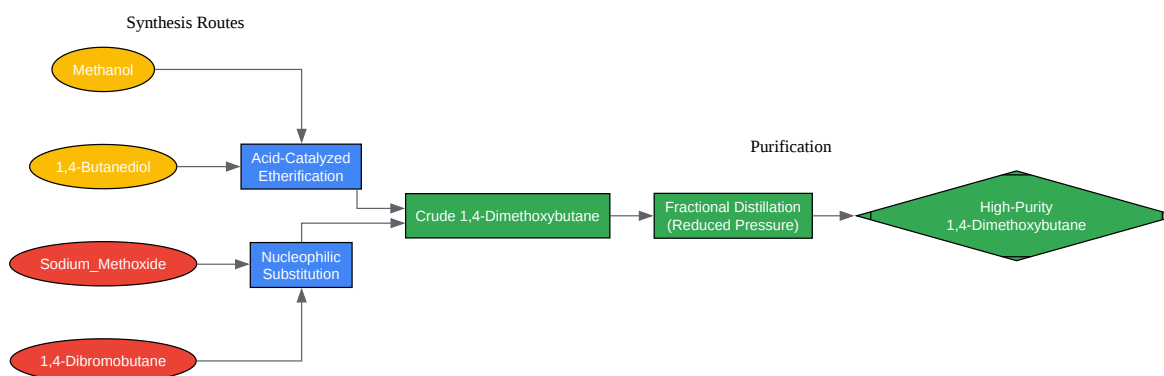
The following are general experimental protocols for determining the key physical properties of a liquid organic compound like **1,4-Dimethoxybutane**.

- Boiling Point Determination:
  - Place a small sample of the purified liquid into a micro boiling point apparatus or a test tube with a capillary tube inverted inside.
  - Heat the sample gently in a heating block or oil bath.
  - Record the temperature at which a steady stream of bubbles emerges from the capillary tube and the temperature at which the liquid re-enters the capillary tube upon cooling. The average of these two temperatures is the boiling point.
- Density Measurement:
  - Accurately weigh a clean, dry pycnometer (a small glass flask of a known volume).
  - Fill the pycnometer with the liquid sample, ensuring there are no air bubbles, and weigh it again.
  - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.
- Refractive Index Measurement:
  - Use a calibrated refractometer.
  - Place a few drops of the liquid sample on the prism of the refractometer.
  - Close the prism and allow the temperature to stabilize.
  - Read the refractive index from the instrument's scale.

## Visualized Workflows and Relationships

To further clarify the experimental and logical processes, the following diagrams have been generated using Graphviz.

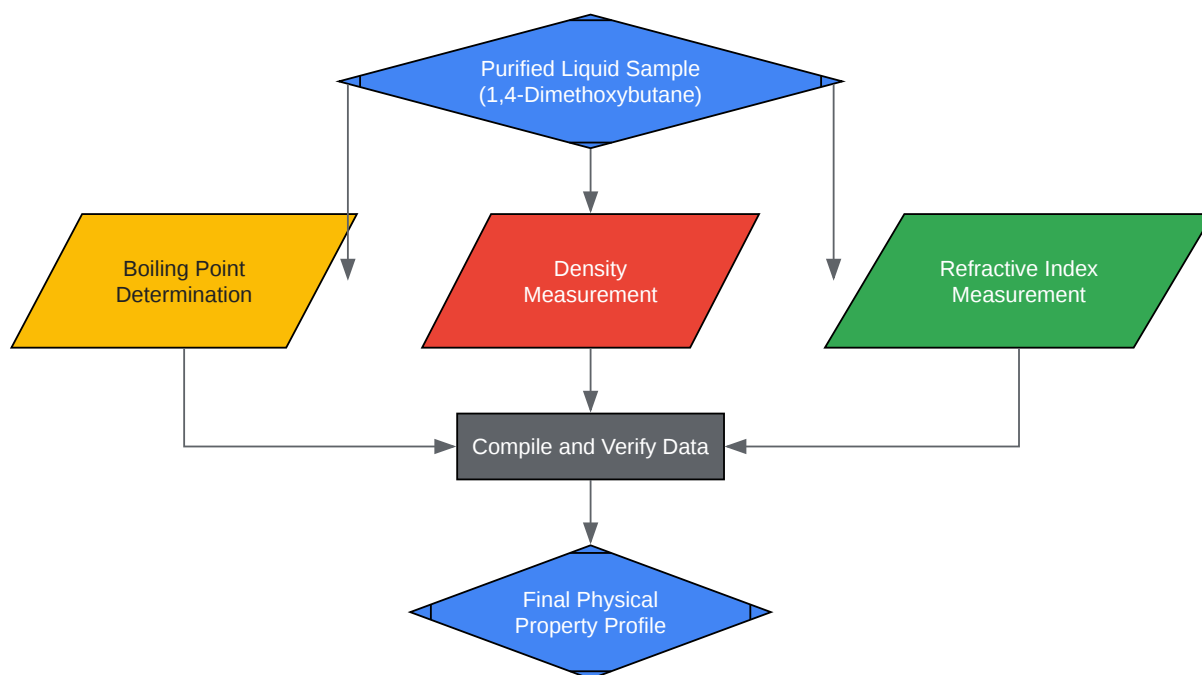
This diagram illustrates the two primary synthesis routes for **1,4-Dimethoxybutane** and the subsequent purification step.



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Caption: Synthesis and purification workflow for **1,4-Dimethoxybutane**.

This diagram outlines the logical sequence for determining the fundamental physical properties of a purified liquid sample.



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Caption: Logical workflow for determining physical properties.

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## References

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